

Dugesin C: A Technical Guide on its Natural Occurrence and Distribution

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Compound of Interest

Compound Name: *Dugesin C*

Cat. No.: *B12402956*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural occurrence, distribution, and isolation of **Dugesin C**, a neo-clerodane diterpenoid. The information is based on currently available scientific literature and is intended to serve as a resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Natural Occurrence and Distribution

Dugesin C has been identified and isolated from a single natural source. The details of its origin are summarized below.

Producing Organism and Geographical Location

Dugesin C is a secondary metabolite produced by the plant *Salvia dugesii*.^{[1][2]} This plant species is noted as being invasive in the Yunnan Province of China, which is the sole reported geographical location for the natural occurrence of this compound.^{[1][2]} At present, there are no scientific reports of **Dugesin C** being isolated from any other plant species, marine organisms, or microorganisms.

Quantitative Data on Natural Abundance

The yield of **Dugesin C** from its natural source is relatively low. The table below summarizes the quantitative data from the primary isolation study.

Parameter	Value	Source Organism	Plant Part	Reference
Starting Plant Material (Dry Weight)	10 kg	Salvia dugesii	Aerial Parts	Xu et al., 2011
Isolated Yield of Dugesin C	12 mg	Salvia dugesii	Aerial Parts	Xu et al., 2011
Calculated Yield	0.00012%	Salvia dugesii	Aerial Parts	

Experimental Protocols

The following sections detail the methodologies employed in the extraction, isolation, and characterization of **Dugesin C** as reported in the scientific literature.

Extraction and Isolation

The isolation of **Dugesin C** from the aerial parts of *Salvia dugesii* involves a multi-step process of solvent extraction and chromatographic separation.

Extraction:

- The air-dried and powdered aerial parts of *Salvia dugesii* (10 kg) were extracted with acetone at room temperature.[\[2\]](#)
- The resulting acetone extract was concentrated under reduced pressure to yield a crude residue.[\[2\]](#)

Isolation:

- The crude extract was subjected to silica gel column chromatography, eluting with a gradient of petroleum ether-acetone.[\[2\]](#)
- Fractions were collected and further separated using repeated column chromatography over silica gel and Sephadex LH-20.[\[2\]](#)

- Final purification of the fraction containing **Dugesin C** was achieved through preparative High-Performance Liquid Chromatography (HPLC).[2]

Structure Elucidation

The chemical structure of **Dugesin C** was determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): Electron Ionization Mass Spectrometry (EIMS) and High-Resolution EIMS (HREIMS) were used to determine the molecular formula, C₂₀H₁₈O₅. [2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR, ¹³C NMR, and Distortionless Enhancement by Polarization Transfer (DEPT) experiments were conducted to identify the carbon and proton frameworks. [2]
- 2D NMR Spectroscopy: Techniques such as Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), Heteronuclear Multiple Bond Correlation (HMBC), and Rotating frame Overhauser Effect Spectroscopy (ROESY) were employed to establish the connectivity and relative stereochemistry of the molecule. [2]

Biological Activity

Preliminary biological screening of **Dugesin C** has been conducted; however, no significant activity has been reported to date.

Assay Type	Result	Reference
Antifeedant Activity	Not active	Xu et al., 2011
Cytotoxic Activity	Not active	Xu et al., 2011
Antiviral Activity (Influenza A virus, FM1 strain)	Not active	Xu et al., 2011

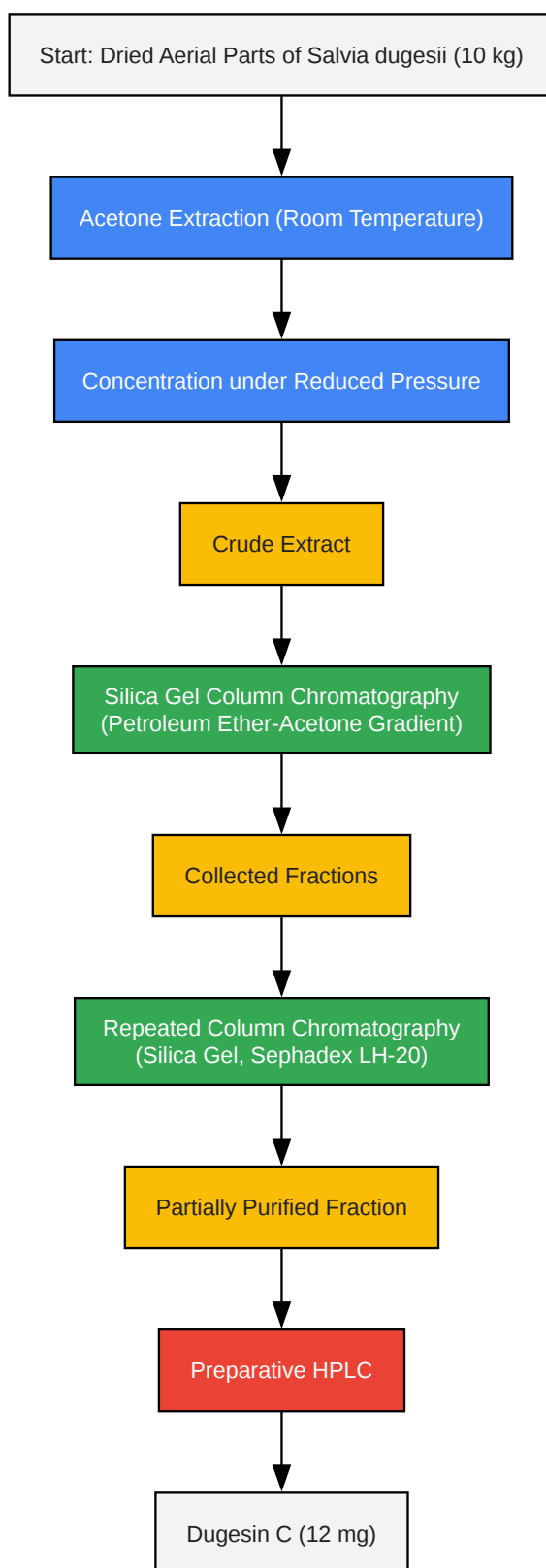
Signaling Pathways

Currently, there is no published information regarding the mechanism of action or any signaling pathways modulated by **Dugesin C**. This is likely due to the lack of significant findings in initial

broad biological screenings. The broader class of neo-clerodane diterpenoids has been shown to interact with various biological targets, but specific data for **Dugesin C** is not available.

Visualizations

Experimental Workflow for Isolation of Dugesin C



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Caption: Isolation workflow for **Dugesin C** from *Salvia dugesii*.

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References

- 1. researchgate.net [researchgate.net]
- 2. Clerodane diterpenes: sources, structures, and biological activities - PMC [pmc.ncbi.nlm.nih.gov]
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